

Histamine-13C5 synthesis and isotopic purity analysis

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Compound of Interest

Compound Name: Histamine-13C5

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An In-depth Technical Guide to the Synthesis and Isotopic Purity Analysis of **Histamine-13C5**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and isotopic purity analysis of **Histamine-13C5**, a critical tool in metabolic research, drug development, and diagnostic applications. This document outlines detailed experimental protocols, data analysis techniques, and the biological context of histamine signaling.

Section 1: Synthesis of Histamine-13C5

The synthesis of **Histamine-13C5** is most effectively achieved through the enzymatic decarboxylation of its precursor, L-Histidine-13C5. This method ensures high specificity and yield. The precursor, L-Histidine-13C5, can be produced via established chemical synthesis routes or biosynthetic methods.

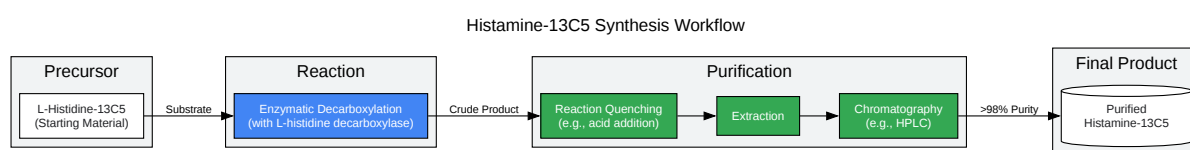
Synthesis Principle

The core of the synthesis is the conversion of L-Histidine to Histamine, a reaction catalyzed by the enzyme L-histidine decarboxylase (HDC).^[1] By using a fully labeled L-Histidine-13C5 as

the starting material, all five carbon atoms in the resulting histamine molecule will be ^{13}C isotopes.

Synthesis Workflow

The overall workflow involves acquiring the labeled precursor, performing the enzymatic reaction, and purifying the final product.



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Caption: Workflow for the synthesis of **Histamine-13C5**.

Detailed Experimental Protocol: Synthesis

Objective: To synthesize **Histamine-13C5** via enzymatic decarboxylation of L-Histidine-13C5.

Materials:

- L-Histidine-13C5 (isotopic purity >99%)
- L-histidine decarboxylase (HDC) from a suitable source (e.g., bacterial)
- Pyridoxal-5'-phosphate (PLP) cofactor
- Phosphate buffer (e.g., 0.1 M, pH 6.5)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)

- Organic solvents for extraction (e.g., n-butanol, chloroform)
- Deionized water

Procedure:

- **Reaction Setup:** In a reaction vessel, dissolve L-Histidine-13C5 in the phosphate buffer to a final concentration of 10-50 mM.
- **Cofactor Addition:** Add pyridoxal-5'-phosphate (PLP) to the solution to a final concentration of 0.1 mM.
- **Enzyme Addition:** Initiate the reaction by adding L-histidine decarboxylase enzyme to the solution. The optimal enzyme concentration should be determined empirically but typically ranges from 0.1 to 1 mg/mL.
- **Incubation:** Incubate the reaction mixture at an optimal temperature (e.g., 37°C) for 2-4 hours with gentle agitation. Monitor the reaction progress by taking small aliquots and analyzing them via HPLC or TLC.
- **Reaction Quenching:** Once the reaction is complete, terminate it by adding HCl to lower the pH to <2.0. This denatures the enzyme.
- **Purification:**
 - Adjust the pH of the quenched reaction mixture to ~10-11 using NaOH.
 - Extract the **Histamine-13C5** into an organic solvent like n-butanol or a chloroform/isopropanol mixture. Repeat the extraction 2-3 times.
 - Combine the organic phases and evaporate the solvent under reduced pressure.
 - For higher purity, redissolve the residue and purify using High-Performance Liquid Chromatography (HPLC) with a suitable column (e.g., C18) and mobile phase.
- **Final Product:** Collect the fractions containing pure **Histamine-13C5**, evaporate the solvent, and store the final product (often as a dihydrochloride salt for stability) at -20°C.

Data Presentation: Synthesis Outcome

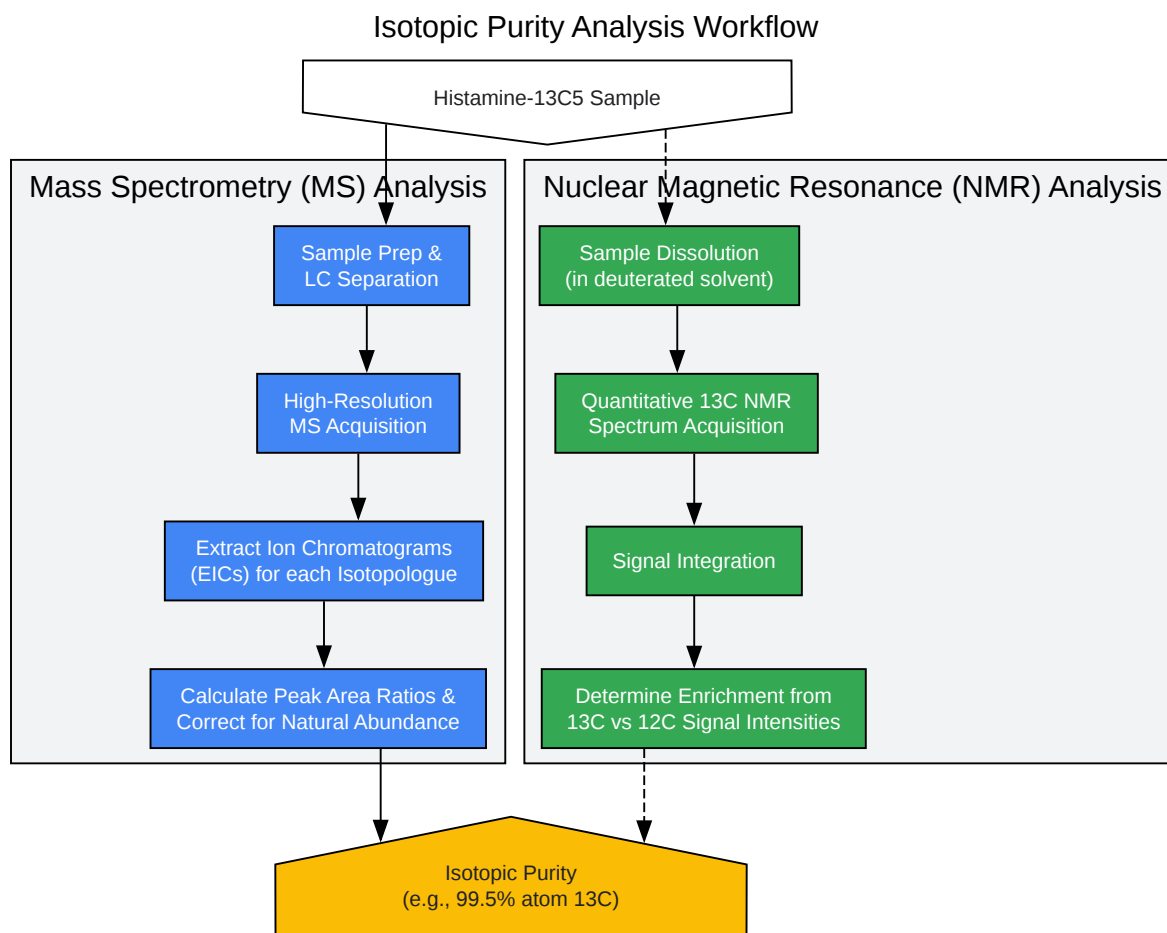
The following table summarizes the expected quantitative data from a typical synthesis run.

Parameter	Value
Starting Material	L-Histidine-13C5
Amount of Starting Material	100 mg
Reaction Yield (Crude)	~95%
Yield after Purification	85 mg (~80%)
Chemical Purity (by HPLC)	>98%
Isotopic Purity (by MS)	>99% atom ¹³ C

Section 2: Isotopic Purity Analysis

Determining the isotopic purity is crucial to validate the labeled compound. The two primary methods for this analysis are Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Isotopic Purity Analysis Workflow



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Caption: Workflow for isotopic purity analysis of **Histamine- $^{13}\text{C}_5$** .

Detailed Protocol: Mass Spectrometry

Objective: To determine the isotopic enrichment of **Histamine- $^{13}\text{C}_5$** using Liquid Chromatography-Mass Spectrometry (LC-MS).

Procedure:

- **Sample Preparation:** Prepare a dilute solution of the synthesized **Histamine-13C5** (e.g., 1 µg/mL) in a suitable solvent like methanol/water.
- **LC Separation:** Inject the sample into an HPLC system coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap). Use a C18 column to separate the analyte from any potential impurities.
- **MS Acquisition:** Acquire mass spectra in positive ion mode, focusing on the m/z range for unlabeled histamine ($[M+H]^+ \approx 112.08$) and **Histamine-13C5** ($[M+H]^+ \approx 117.10$).
- **Data Analysis:**
 - Extract the ion chromatograms (EICs) for each expected isotopologue. For **Histamine-13C5**, the main peak will be at m/z 117.10 (M+5). Also, extract EICs for M (unlabeled), M+1, M+2, M+3, and M+4 to check for incomplete labeling.
 - Integrate the peak area for each EIC.
 - Calculate the isotopic purity using the formula: $\text{Isotopic Purity (\%)} = [\text{Area}(M+5) / \sum \text{Areas}(M \text{ to } M+5)] \times 100$
 - For very precise measurements, the contribution of natural ^{13}C abundance in the unlabeled standard should be subtracted from the labeled sample's isotopologue distribution.^{[2][3]}

Data Presentation: Mass Spectrometry

Isotopologue	Theoretical m/z ([M+H] ⁺)	Observed Relative Abundance (%)
M (¹² C ₅ -Histamine)	112.08	< 0.1
M+1	113.08	< 0.1
M+2	114.09	< 0.2
M+3	115.09	0.3
M+4	116.09	1.5
M+5 (¹³ C ₅ -Histamine)	117.10	98.0
Isotopic Purity	>99% atom ¹³ C	

Note: The overall isotopic purity (atom % ¹³C) is calculated by considering the weighted average of all isotopologues.

Detailed Protocol: NMR Spectroscopy

Objective: To confirm the position and quantify the level of ¹³C enrichment using NMR.

Procedure:

- Sample Preparation: Dissolve a sufficient amount of **Histamine-13C5** (e.g., 5-10 mg) in a deuterated solvent (e.g., D₂O or Methanol-d₄).
- Spectrum Acquisition:
 - Acquire a proton-decoupled ¹³C NMR spectrum on a high-field NMR spectrometer.
 - Ensure the experiment is quantitative by using a long relaxation delay (e.g., 5 times the longest T₁) and suppressing the Nuclear Overhauser Effect (NOE).
- Data Analysis:
 - Process the spectrum (Fourier transform, phase correction, baseline correction).

- Identify and integrate the five peaks corresponding to the five carbon atoms of the histamine backbone.
- The presence of strong signals at the expected chemical shifts confirms the labeling.^{[4][5]} The isotopic enrichment at each position can be determined by comparing the integral of the ^{13}C signal to that of a known internal standard or by analyzing the ^{13}C satellites in the ^1H NMR spectrum.

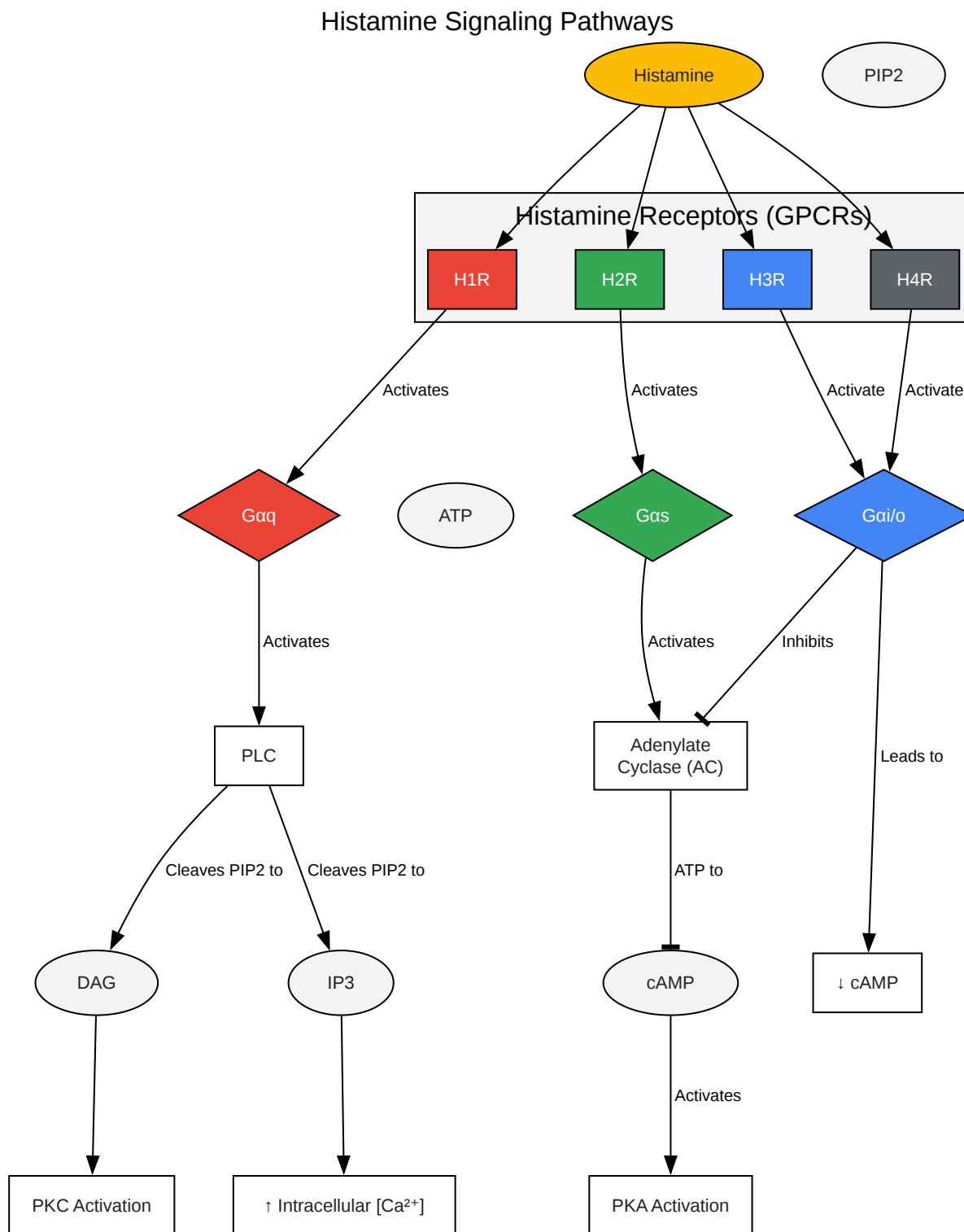
Data Presentation: NMR Spectroscopy

Carbon Position	Expected ^{13}C Chemical Shift (ppm in D_2O)	^1H - ^{13}C Coupling (J-coupling)
C2 (imidazole)	~134	Yes
C4 (imidazole)	~134	Yes
C5 (imidazole)	~117	Yes
β -carbon (ethyl)	~23	Yes
α -carbon (ethyl)	~39	Yes

The observation of large one-bond ^1H - ^{13}C J-couplings confirms the presence of the ^{13}C isotope at each position.

Section 3: Biological Context - Histamine Signaling Pathway

Histamine exerts its diverse biological effects by binding to four distinct G-protein-coupled receptors (GPCRs): H1R, H2R, H3R, and H4R.^{[6][7]} Understanding this pathway is essential for researchers using **Histamine- $^{13}\text{C}5$** as a tracer in biological systems.



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Caption: Simplified histamine receptor signaling pathways.

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